

# Octafonium Chloride: A Review of a Quaternary Ammonium Antiseptic

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## Compound of Interest

Compound Name: Octafonium chloride

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[City, State] – [Date] – This technical whitepaper provides a comprehensive overview of **Octafonium chloride**, a quaternary ammonium antiseptic. The document is intended for researchers, scientists, and professionals in drug development, summarizing the available scientific and historical data on this compound. While **Octafonium chloride** is an established antiseptic, publicly available, in-depth information regarding its specific developmental history, detailed experimental protocols, and precise signaling pathways is limited. This paper synthesizes the accessible information to provide a foundational understanding of the compound.

## Introduction

**Octafonium chloride**, also known as Phenoctide, is a cationic surfactant used for its antiseptic properties in topical applications. As a quaternary ammonium compound, its mechanism of action is analogous to other compounds in this class, primarily through the disruption of microbial cell membranes. It is chemically identified as benzyldiethyl{2-[4-(1,1,3,3-tetramethylbutyl)phenoxy]ethyl}ammonium chloride.

## Physicochemical Properties

A summary of the key physicochemical properties of **Octafonium chloride** is presented in Table 1. This data is compiled from various chemical databases and supplier specifications.

Table 1: Physicochemical Properties of **Octafonium Chloride**

Property	Value
Chemical Formula	C27H42ClNO
Molecular Weight	432.08 g/mol
CAS Number	15687-40-8
Appearance	White solid (typical)
Solubility	Soluble in water

## Historical Development and Discovery

Detailed historical records regarding the specific discovery and development timeline of **Octafonium chloride** are not extensively documented in readily accessible scientific literature. Its development falls within the broader history of the discovery and application of antiseptics, which began in the 19th century with pioneers like Ignaz Semmelweis and Joseph Lister, who established the principles of antisepsis.<sup>[1][2][3][4]</sup> The synthesis and investigation of quaternary ammonium compounds as effective antimicrobial agents became more prominent in the mid-20th century.

**Octafonium chloride** is known to be an active ingredient in topical antiseptic preparations, such as Germolene, which is available in the United Kingdom and South Africa. However, the precise date of its first synthesis and its introduction into clinical use is not clearly detailed in the available literature.

## Mechanism of Action

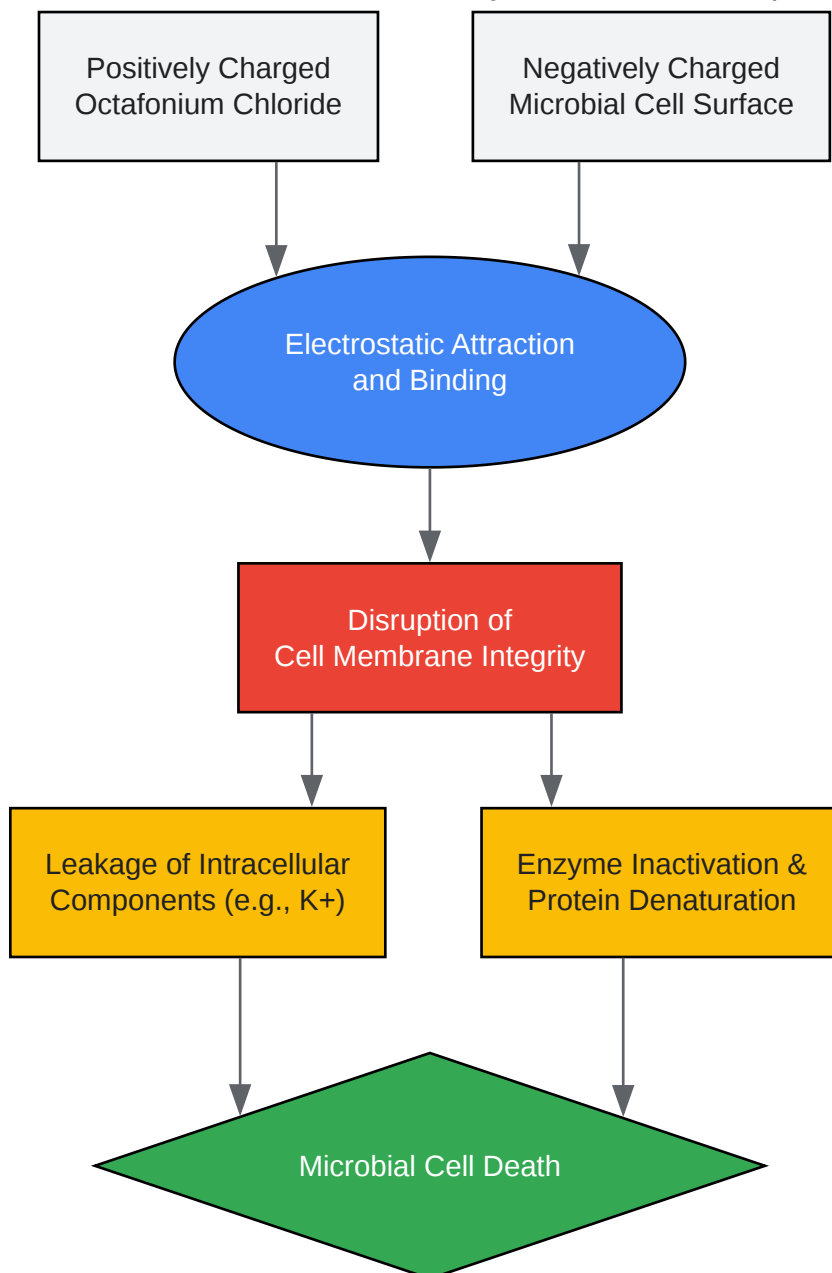
The primary mechanism of action of **Octafonium chloride**, as a quaternary ammonium antiseptic, involves the disruption of microbial cell integrity. While specific signaling pathways have not been extensively elucidated for this particular compound, the general mechanism for this class of antiseptics is understood to be:

- **Adsorption and Penetration:** The positively charged quaternary ammonium cation is attracted to the negatively charged microbial cell surface.

- **Membrane Disruption:** The compound binds to and penetrates the cell membrane, leading to a disorganization of the lipid bilayer.
- **Leakage of Intracellular Components:** This disruption results in the loss of essential low molecular weight intracellular components, such as potassium ions and nucleotides.
- **Enzyme Inhibition and Protein Denaturation:** At higher concentrations, these compounds can cause the denaturation of essential cellular proteins and enzymes, leading to cell death.

A simplified logical flow of this proposed mechanism is illustrated in the following diagram.

## General Mechanism of Quaternary Ammonium Antiseptics



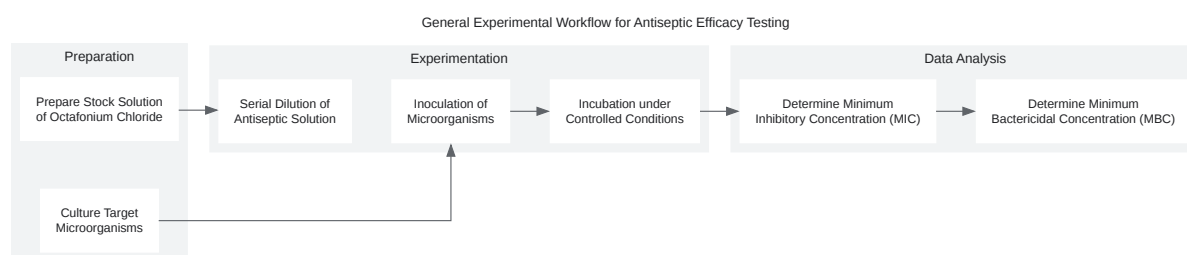
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Caption: Logical flow of the proposed mechanism of action for **Octafonium chloride**.

## Experimental Protocols and Data

A thorough review of publicly available scientific literature did not yield detailed experimental protocols specifically for the evaluation of **Octafonium chloride**. Research on quaternary

ammonium compounds often involves standardized microbiological assays to determine their efficacy against various microorganisms. A general workflow for such an evaluation is outlined below.



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Caption: Generalized workflow for assessing the efficacy of an antiseptic agent.

Quantitative data from specific studies on **Octafonium chloride**, which could be summarized in tabular format, is not readily available in the public domain. Such data would typically include MIC (Minimum Inhibitory Concentration) and MBC (Minimum Bactericidal Concentration) values against a spectrum of bacteria and fungi.

## Conclusion

**Octafonium chloride** is a recognized quaternary ammonium antiseptic with established use in topical preparations. Its mechanism of action is consistent with other cationic surfactants, involving the disruption of microbial cell membranes. However, there is a notable scarcity of detailed public information regarding its historical development, specific experimental studies, and well-defined signaling pathways. Further research and publication of such data would be beneficial for a more in-depth technical understanding of this compound.

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